Analytical Standards for O-Demethylencainide: A Comprehensive Guide for Researchers

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Compound of Interest	
Compound Name:	*O-Demethylencainide*
CAS No.:	*81329-70-6*
Cat. No.:	*B041967*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide to the analytical standards and methods for **O-Demethylencainide** (ODE), the primary and pharmacologically active metabolite of the Class IC antiarrhythmic drug, encainide. As a Senior Application Scientist, this guide synthesizes technical information with practical insights to support research, drug development, and quality control activities related to this important compound.

Introduction to **O-Demethylencainide** and its Analytical Significance

O-Demethylencainide (ODE) is a critical determinant of the therapeutic and potential proarrhythmic effects of its parent drug, encainide.[1][2] The metabolism of encainide to ODE is primarily mediated by the cytochrome P450 2D6 (CYP2D6) enzyme, exhibiting significant genetic polymorphism. This leads to two distinct phenotypes: extensive metabolizers (EMs) and poor metabolizers (PMs). In EMs, who constitute the majority of the population, encainide undergoes extensive first-pass metabolism, resulting in higher plasma concentrations of ODE than the parent drug.[3] Conversely, PMs have significantly lower levels of ODE. Given that

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ODE is a more potent sodium channel blocker than encainide itself, its accurate quantification in biological matrices is paramount for pharmacokinetic studies, therapeutic drug monitoring, and toxicological risk assessment.[2]

The development of robust and validated analytical methods is therefore essential for a comprehensive understanding of encainide's pharmacology and for ensuring the safety and efficacy of its therapeutic use. This guide provides detailed protocols and methodologies for the analysis of ODE, focusing on modern chromatographic techniques.

Physicochemical Properties of O-Demethylencainide

A thorough understanding of the physicochemical properties of **O-Demethylencainide** is fundamental for the development of robust analytical methods.

Property	Value	Source
Chemical Name	4-hydroxy-N-[2-[2-(1-methylpiperidin-2-yl)ethyl]phenyl]benzamide	[4]
Molecular Formula	$C_{21}H_{26}N_2O_2$	[4]
Molecular Weight	338.4 g/mol	[4]
CAS Number	81329-70-6	[4]

A Material Safety Data Sheet (MSDS) should be consulted for comprehensive safety and handling information. While a specific MSDS for **O-Demethylencainide** is not readily available in public domains, information for structurally similar compounds can provide guidance.[5][6][7][8][9]

Certified Reference Material (CRM)

A critical prerequisite for any quantitative analytical procedure is the availability of a high-purity, certified reference material (CRM). At the time of this writing, a commercially available CRM for

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O-Demethylencainide has not been definitively identified through publicly accessible databases of major suppliers.[10][11][12][13][14]

Implication for Researchers: Laboratories undertaking the quantitative analysis of ODE will likely need to either:

- Synthesize and characterize the compound in-house to establish a primary reference standard.
- Source a custom synthesis from a specialized chemical provider with the capabilities to produce and certify the material according to ISO 17034 and ISO/IEC 17025 standards.

The synthesis of **O-Demethylencainide** would typically involve the O-demethylation of encainide. This can be achieved through various chemical methods, and a detailed protocol would need to be developed and validated.

High-Performance Liquid Chromatography (HPLC) with UV Detection

HPLC with UV detection is a widely reported and robust method for the simultaneous quantification of encainide and its metabolites, including ODE, in biological fluids.[15][16]

Principle of the Method

This reversed-phase HPLC method separates **O-Demethylencainide** from its parent drug and other metabolites based on their differential partitioning between a non-polar stationary phase and a polar mobile phase. Detection is achieved by monitoring the UV absorbance of the analytes as they elute from the column.

Experimental Protocol: HPLC-UV Analysis of **O-Demethylencainide** in Plasma

This protocol is a composite based on published methodologies and serves as a starting point for method development and validation.[15][16]

4.2.1. Materials and Reagents

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- **O-Demethylencainide** Reference Standard (Purity ≥98%)
- Encainide and other relevant metabolites (for specificity assessment)
- Internal Standard (IS): A structurally similar compound not present in the matrix.
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, Milli-Q or equivalent)
- Buffer salts (e.g., potassium phosphate, sodium acetate)
- Acids/Bases for pH adjustment (e.g., phosphoric acid, sodium hydroxide)
- Solid-Phase Extraction (SPE) cartridges (e.g., C8 or C18) or liquid-liquid extraction solvents (e.g., n-butyl chloride, isopropanol).[15]

4.2.2. Instrumentation and Chromatographic Conditions

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Parameter	Recommended Setting
HPLC System	A system with a binary or quaternary pump, autosampler, column oven, and UV/Vis or Diode Array Detector (DAD)
Column	Cyanopropylsilane column (e.g., 4.6 x 250 mm, 5 µm) or a C18 column
Mobile Phase	A mixture of an aqueous buffer and an organic modifier (e.g., Acetonitrile or Methanol). A typical starting point could be a buffered mobile phase (e.g., phosphate buffer, pH 3-7) with a gradient of acetonitrile.
Flow Rate	1.0 - 1.5 mL/min
Column Temperature	25 - 40 °C
Injection Volume	10 - 50 µL
Detection Wavelength	260 nm[16]

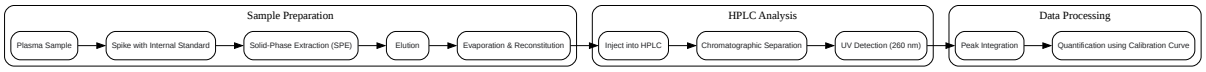
4.2.3. Preparation of Standard and Quality Control (QC) Solutions

- Primary Stock Solution (1 mg/mL): Accurately weigh the **O-Demethylencainide** reference standard and dissolve in a suitable solvent (e.g., methanol).
- Working Standard Solutions: Prepare a series of working standards by serially diluting the primary stock solution with the mobile phase or a suitable diluent to cover the expected concentration range in samples.
- Calibration Standards: Spike blank plasma with the working standard solutions to create a calibration curve (e.g., 10 - 500 ng/mL).
- Quality Control (QC) Samples: Prepare QC samples at low, medium, and high concentrations in blank plasma to assess the accuracy and precision of the method.

4.2.4. Sample Preparation: Solid-Phase Extraction (SPE)

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- Conditioning: Condition the SPE cartridge (e.g., C8) with methanol followed by water.
- Loading: To 1 mL of plasma, add the internal standard and any necessary buffer. Load the sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with a weak organic solvent to remove interferences.
- Elution: Elute the analyte and internal standard with a stronger organic solvent (e.g., methanol or acetonitrile).
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a stream of nitrogen and reconstitute the residue in the mobile phase for injection.



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Workflow for HPLC-UV analysis of **O-Demethylencainide**.

Method Validation

The developed HPLC-UV method must be validated according to the International Council for Harmonisation (ICH) Q2(R1) guidelines to ensure it is suitable for its intended purpose.[1][15][16][17][18]

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Validation Parameter	Description and Acceptance Criteria
Specificity	The ability to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities, degradation products, and matrix components. Peak purity analysis using a DAD is recommended.
Linearity	The ability to obtain test results that are directly proportional to the concentration of the analyte. A minimum of 5 concentrations should be used, and the correlation coefficient (r^2) should be ≥ 0.99.
Range	The interval between the upper and lower concentrations of the analyte that have been demonstrated to have a suitable level of precision, accuracy, and linearity.
Accuracy	The closeness of the test results obtained by the method to the true value. Determined by analyzing samples with known concentrations (e.g., QC samples) and expressed as percent recovery. Typically, 85-115% recovery is acceptable.
Precision	The closeness of agreement among a series of measurements from multiple samplings of the same homogeneous sample. Assessed at three levels: repeatability (intra-day), intermediate precision (inter-day), and reproducibility (inter-laboratory). The relative standard deviation (RSD) should typically be ≤ 15%.
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value. Often determined based on a signal-to-noise ratio of 3:1.

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Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy. Often determined based on a signal-to-noise ratio of 10:1.
Robustness	A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters (e.g., pH of the mobile phase, column temperature, flow rate).
Stability	The stability of the analyte in the sample matrix under different storage and processing conditions (e.g., freeze-thaw cycles, short-term benchtop stability, long-term storage).

Advanced Analytical Techniques: LC-MS/MS and GC-MS

For higher sensitivity and selectivity, especially in complex biological matrices, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS) are powerful alternatives.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

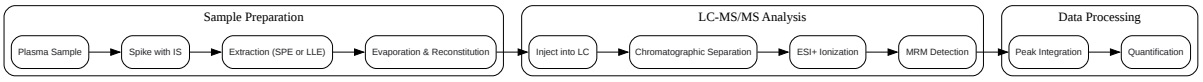
LC-MS/MS offers superior sensitivity and specificity through the use of Multiple Reaction Monitoring (MRM).

5.1.1. Method Development Considerations

- Ionization: Electrospray ionization (ESI) in positive mode is expected to be suitable for **O-Demethylencainide** due to the presence of the amine group.
- MRM Transition Selection: The precursor ion will be the protonated molecule $[M+H]^+$. Product ions are generated by fragmentation of the precursor ion in the collision cell. The most abundant and stable product ions should be selected for quantification and qualification. A stable isotope-labeled internal standard is highly recommended.

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- Sample Preparation: Similar to HPLC-UV, SPE or liquid-liquid extraction can be used. Protein precipitation is a simpler but potentially less clean alternative.



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Workflow for LC-MS/MS analysis of **O-Demethylencainide**.

Gas Chromatography-Mass Spectrometry (GC-MS)

Due to the polar nature of the phenolic hydroxyl and secondary amine groups, derivatization is necessary to increase the volatility and thermal stability of **O-Demethylencainide** for GC-MS analysis.[6]

5.2.1. Derivatization

- Silylation: This is a common derivatization technique for compounds with active hydrogens. Reagents such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) or N-methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA) can be used to replace the active hydrogens on the hydroxyl and amine groups with trimethylsilyl (TMS) groups.[2][6] The reaction is typically carried out in an aprotic solvent at an elevated temperature.

- Acylation: Acylating reagents, such as trifluoroacetic anhydride (TFAA), can also be used to derivatize the hydroxyl and amine groups.

5.2.2. GC-MS Method Development

- Column: A non-polar or mid-polar capillary column, such as a 5% phenyl-methylpolysiloxane column, is typically used.

- Injection: Splitless injection is often preferred for trace analysis.

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- Mass Spectrometry: Electron ionization (EI) is commonly used, and the mass spectrometer can be operated in either full scan mode for identification or selected ion monitoring (SIM) mode for enhanced sensitivity in quantification.

Conclusion

The accurate and precise measurement of **O-Demethylencainide** is crucial for understanding the clinical pharmacology of encainide. While HPLC-UV provides a robust and accessible method for its quantification, LC-MS/MS offers superior sensitivity and specificity. GC-MS, following appropriate derivatization, is another viable technique. The development and validation of any of these methods must adhere to ICH guidelines to ensure the reliability of the data. A significant challenge remains the commercial availability of a certified reference material for **O-Demethylencainide**, which is a critical component for any quantitative analysis. Researchers should prioritize the acquisition of a well-characterized standard before embarking on method development and validation.

References

- Mayol, R. F., & Gammans, R. E. (1988). Analysis of encainide and metabolites in plasma and urine by high-performance liquid chromatography. Therapeutic Drug Monitoring, 10(4), 446–452.
- Kazierad, D. J., Hoon, T. J., & Bottorff, M. B. (1989). A high-performance liquid chromatographic method for the determination of encainide and its major metabolites in urine and serum using solid-phase extraction. Therapeutic Drug Monitoring, 11(3), 327–331.
- Jajoo, H. K., Mayol, R. F., LaBudde, J. A., & Blair, I. A. (1989). Resolution of enantiomers of the antiarrhythmic drug encainide and its major metabolites by chiral derivatization and high-performance liquid chromatography.
- PubChem. (n.d.). O-Demethylnitidine.
- Antonaccio, M. J., & Gomoll, A. W. (1990). Encainide. In Cardiovascular Pharmacology (pp. 349-373). Raven Press.
- Chem Service. (2015). Safety Data Sheet: Decamethylene glycol.
- Woosley, R. L., Roden, D. M., Dai, G., Wang, T., Altenbern, D., Oates, J. A., & Wilkinson, G. R. (1986). Disposition kinetics of encainide and metabolites. The American journal of cardiology, 58(5), 4C–9C.
- Smart, K. F., Aggio, R. B., Van Houtte, J. R., & Villas-Bôas, S. G. (2010). Alkylation or Silylation for Analysis of Amino and Non-Amino Organic Acids by GC-MS? Metabolites, 1(1), 3-17.
- Phenomenex. (n.d.). Derivatization for Gas Chromatography.

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- Fisher Scientific. (2010). Safety Data Sheet.
- Turgeon, J., & Roden, D. M. (1990). Pharmacokinetics and metabolism of encainide. Clinical pharmacokinetics, 19(3), 193–208.
- PubChem. (n.d.). 4-Hydroxy-N-(2-(2-(1-methyl-2-piperidinyl)ethyl)phenyl)benzamide.
- MedchemExpress. (2025). Safety Data Sheet: Mafenide.
- Sigma-Aldrich. (2024). Safety Data Sheet.
- Barbey, J. T., Thompson, K. A., Echt, D. S., Woosley, R. L., & Roden, D. M. (1988). Antiarrhythmic activity, electrocardiographic effects and pharmacokinetics of the encainide metabolites O-desmethyl encainide and 3-methoxy-O-desmethyl encainide in man.
- Roden, D. M., Duff, H. J., Altenbern, D., & Woosley, R. L. (1982). Antiarrhythmic activity of the O-demethyl metabolite of encainide. The Journal of pharmacology and experimental therapeutics, 221(3), 552–557.
- Hofmann, U., Saborowski, F., Luedecke, K., Almstetter, M. F., & Lang, R. (2015). Critical considerations for trimethylsilyl derivatives of 24 primary metabolites measured by gas chromatography–tandem mass spectrometry. Metabolomics, 11(6), 1661-1673.
- Shimadzu. (n.d.). Shimadzu Pesticide MRM Library Support for LC/MS/MS.
- SCIEX. (n.d.). Comprehensive Quantitation and Identification of Pesticides in Food Samples using LC-MS/MS with Scheduled MRM™, Fast Polarity.
- ResearchGate. (n.d.). LC-MS/MS retention times and multi reaction monitoring MRM transitions....
- Sigma-Aldrich. (n.d.). Certified Reference Materials.
- OREAS. (n.d.). Certified Reference Materials (CRM).
- ESSLAB. (n.d.). Organic Certified Reference Materials.
- FUJIFILM Wako Pure Chemical Corporation. (n.d.). Certified Reference Materials (CRM).
- Institute for Reference Materials and Measurements. (n.d.). Certified Reference Materials.

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Sources

- 1. starodub.nl [starodub.nl]
- 2. Alkylation or Silylation for Analysis of Amino and Non-Amino Organic Acids by GC-MS? - PMC [pmc.ncbi.nlm.nih.gov]

- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. chromatographyonline.com [chromatographyonline.com]
- 5. openaccessjournals.com [openaccessjournals.com]
- 6. diverdi.colostate.edu [diverdi.colostate.edu]
- 7. scispace.com [scispace.com]
- 8. ijppr.humanjournals.com [ijppr.humanjournals.com]
- 9. GC Technical Tip: Derivation for GC | Phenomenex [discover.phenomenex.com]
- 10. Reference Materials-Certified Reference Materials [analytical-reference-materials.iaea.org]
- 11. Certified Reference Materials - CRMs | OREAS [oreas.com]
- 12. esslabshop.com [esslabshop.com]
- 13. alphalabs.co.uk [alphalabs.co.uk]
- 14. sigmaaldrich.com [sigmaaldrich.com]
- 15. ICH Q2(R1) Validation of Analytical Procedures: Text and Methodology - ECA Academy [gmp-compliance.org]
- 16. fda.gov [fda.gov]
- 17. fda.gov [fda.gov]
- 18. ICH Official web site : ICH [ich.org]

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